

Application Notes and Protocols for Industrial Radiography Using Radium-226 Sources

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Compound of Interest

Compound Name: Radium;bromide

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These application notes provide a comprehensive overview of the historical use, principles, and protocols for industrial radiography utilizing radium-226 (^{226}Ra) sources. While largely replaced by other radionuclides, understanding the application of radium offers valuable insights into the evolution of non-destructive testing and the handling of radioactive materials.

Introduction to Radium-226 in Industrial Radiography

Historically, radium-226 was a cornerstone of industrial radiography in the early to mid-20th century, particularly during the 1930s and 1940s.[1] As one of the few available potent gamma-ray emitters, it was instrumental in the non-destructive inspection of materials such as metal castings and welds to ensure their structural integrity.[1][2] The technique relies on the differential absorption of gamma rays by a material to produce an image on a photographic film, revealing internal flaws like cracks or voids.[1] Following World War II, the advent of more powerful, safer, and less costly man-made isotopes like Cobalt-60 and Iridium-192 led to a decline in the use of radium for these applications.[2][3][4]

Properties of Radium-226 Sources

Radium-226 is a naturally occurring radionuclide that decays to produce a series of daughter products, which in turn emit a spectrum of gamma rays.[5][6][7] This characteristic made it a

viable source for radiographic imaging. The key properties of Radium-226 as a radiographic source are summarized below.

Table 1: Physical and Radiographic Properties of Radium-226

Property	Value
Half-life	Approximately 1600 years[6][8][9]
Decay Mode	Alpha and Beta decay in its chain[8]
Gamma Ray Energy Range	0.047 to 2.45 MeV[8]
Average Gamma Energy	~0.7 - 0.83 MeV[5][8]
Typical Source Activity	0.1 Ci (for a "plumbbob" type source)[4]
Available Source Sizes (historical)	25, 50, 100, 200, 300, and 500 mg units[10]

Comparison with Modern Industrial Radiography Sources

The selection of a radioisotope for industrial radiography depends on factors like the material and thickness of the object being inspected. Here is a comparison of Radium-226 with commonly used modern isotopes.

Table 2: Comparison of Industrial Radiography Isotopes

Isotope	Half-life	Gamma Energy (MeV)	Typical Application
Radium-226 (²²⁶ Ra)	1600 years[6][8][9]	0.047 - 2.45 (average ~0.8)[8]	Historical use for thick castings and welds[2]
Cobalt-60 (⁶⁰ Co)	5.27 years	1.17 and 1.33	Thick sections of steel and other dense materials[11]
Iridium-192 (¹⁹² Ir)	73.8 days	0.31, 0.47, 0.60	Steel up to 2.5 cm thick, widely used for weld inspection[11][12]
Selenium-75 (⁷⁵ Se)	120 days	0.066 - 0.401	Thinner metals, provides good contrast[11][12]

Experimental Protocol for Radium-Based Industrial Radiography

The following protocol outlines the general steps for performing industrial radiography with a sealed radium-226 source. This procedure is based on historical practices and should be adapted with modern safety standards for any work involving radioactive materials.

3.1. Materials

- Sealed Radium-226 source (e.g., encapsulated radium sulfate in a silver and then steel or aluminum container)[1][4]
- Shielded container ("pig") for source storage and transport[4]
- Long handling tools (e.g., "fishpole" or cords)[1][4]
- Photographic film with appropriate sensitivity
- Lead screens to enhance image quality

- Object to be inspected
- Radiation survey meter
- Personal dosimeters

3.2. Procedure

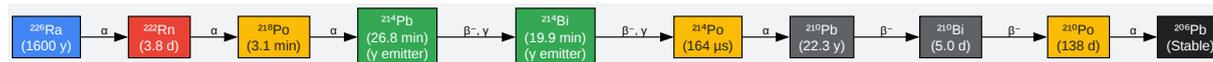
- Preparation of the Inspection Site:
 - Cordon off the inspection area and post radiation warning signs.
 - Ensure no unauthorized personnel are present.
 - Position the object to be inspected.
- Film Placement:
 - Place the photographic film on one side of the area of interest on the object.[\[1\]](#)
 - Ensure close contact between the film and the object to obtain a sharp image.
 - Use lead screens to reduce scattered radiation and intensify the image.
- Source Positioning:
 - Using a long handling tool, carefully remove the radium source from its shielded container.
[\[4\]](#)
 - Position the source on the opposite side of the object from the film, at a calculated distance to achieve the desired image resolution and intensity.[\[1\]](#)[\[4\]](#)
- Exposure:
 - Expose the film for a predetermined duration. Exposure times were often lengthy, ranging from one hour to several days, due to the relatively low intensity of early radium sources.
[\[1\]](#)[\[4\]](#)

- The exposure time depends on the source activity, source-to-film distance, object material, and thickness.
- Source Retrieval and Storage:
 - At the end of the exposure period, use the long handling tool to return the source to its shielded container.
 - Verify with a survey meter that the source is securely stored and that radiation levels in the area have returned to background.
- Film Processing and Interpretation:
 - Develop the photographic film in a darkroom.
 - Examine the resulting radiograph for indications of flaws, which will appear as darker areas on the film due to higher radiation exposure.

Visualizing Key Processes

Radium-226 Decay Chain

The gamma radiation used for radiography from a radium source primarily originates from its decay products, specifically Lead-214 (^{214}Pb) and Bismuth-214 (^{214}Bi).^[5] The decay chain begins with Radium-226 and proceeds through several alpha and beta decays to stable Lead-206.^{[6][8]}

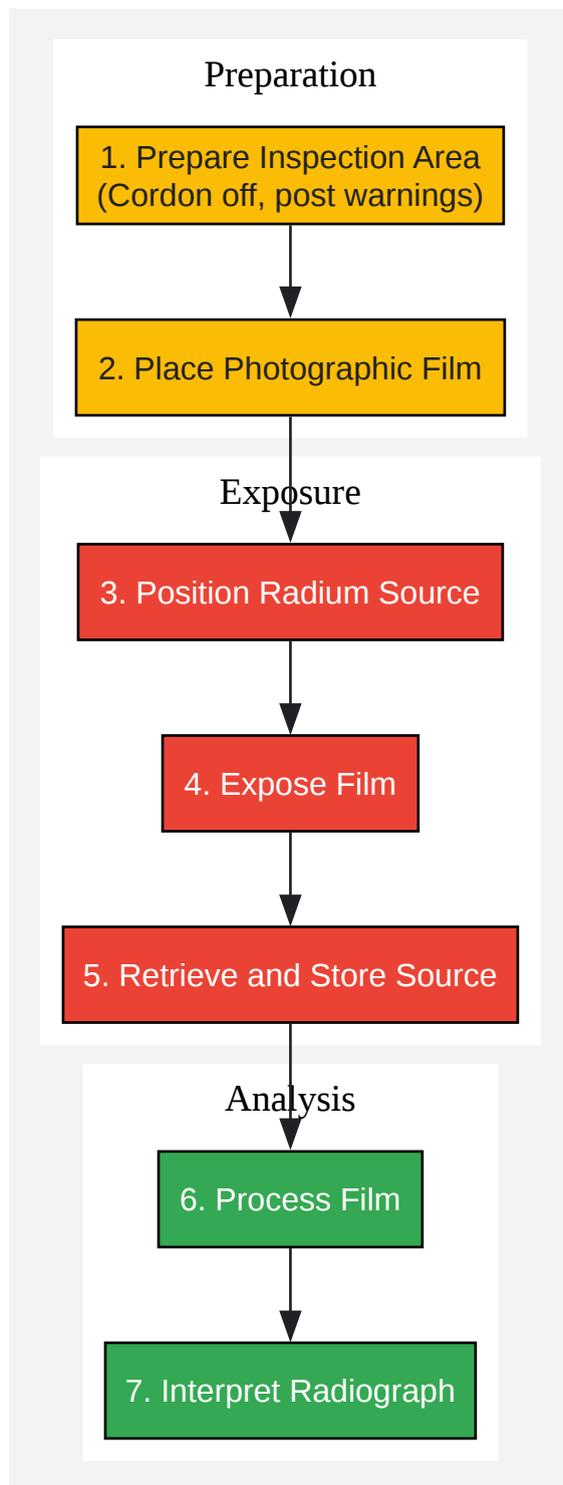


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Caption: Simplified decay chain of Radium-226 to stable Lead-206.

Experimental Workflow for Industrial Radiography

The logical flow of an industrial radiography inspection using a radium source can be visualized as follows.



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Caption: Workflow for industrial radiography using a radium source.

Safety Considerations

The use of radium presents significant health risks due to its high radioactivity and long half-life.[1] Workers handling radium sources must take precautions to minimize their radiation exposure.[1] Historically, this involved the use of long handling tools and cords to increase the distance from the source.[1][4] Modern radiation safety protocols would necessitate more stringent controls, including comprehensive shielding, remote handling equipment, and continuous radiation monitoring. The decay of radium-226 also produces radon, a radioactive gas, which requires adequate ventilation when handling unsealed or potentially leaking sources.[13]

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